

An In-Depth Technical Guide to 2,3,3-Trimethyl-2-pentanol

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Compound of Interest

Compound Name: 2,3,3-Trimethyl-2-pentanol

CAS No.: 23171-85-9

Cat. No.: B3369338

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2,3,3-trimethyl-2-pentanol**, a sterically hindered tertiary alcohol. The information presented is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical Identity and Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 2,3,3-trimethylpentan-2-ol.^[1] It is a tertiary alcohol with the chemical formula C₈H₁₈O.^{[1][2][3]} The structure is characterized by a pentane backbone with a hydroxyl group at the second carbon and three methyl groups at the second and third carbons.

Molecular Structure:

The CAS Registry Number for **2,3,3-trimethyl-2-pentanol** is 23171-85-9.^{[3][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **2,3,3-trimethyl-2-pentanol** is provided in the table below. This data is essential for designing experimental conditions and for understanding the compound's behavior in various chemical systems.

Property	Value	Reference
Molecular Weight	130.23 g/mol	[1][2]
Boiling Point	145 °C at 760 mmHg	[2]
Melting Point	-0.5 °C	[2]
Density	0.823 g/cm ³	[2]
Flash Point	46.2 °C	[2]
Vapor Pressure	1.97 mmHg at 25 °C	[2]
Refractive Index	1.4360	[2]

Synthesis Protocols

Several synthetic routes for the preparation of **2,3,3-trimethyl-2-pentanol** have been reported. A common and effective method involves the use of a Grignard reagent.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol describes the synthesis of **2,3,3-trimethyl-2-pentanol** from 3,3-dimethyl-2-butanone and methylmagnesium iodide.

Materials:

- 3,3-dimethyl-2-butanone
- Methylmagnesium iodide (in diethyl ether)
- Anhydrous diethyl ether

- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for Grignard reaction (three-neck flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

Procedure:

- Set up a flame-dried three-neck flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen or argon atmosphere.
- Place a solution of methylmagnesium iodide in anhydrous diethyl ether in the flask.
- Dissolve 3,3-dimethyl-2-butanone in anhydrous diethyl ether and add it to the dropping funnel.
- Add the ketone solution dropwise to the Grignard reagent with continuous stirring. Control the rate of addition to maintain a gentle reflux.
- After the addition is complete, continue to stir the reaction mixture at room temperature for 1-2 hours or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous ammonium chloride solution.
- Separate the ethereal layer and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by distillation to yield **2,3,3-trimethyl-2-pentanol**.

Another documented synthetic approach involves the reaction of 2,3-dimethyl-2,3-epoxybutane with organometallic reagents like triethylaluminum or diethylmagnesium.[2]

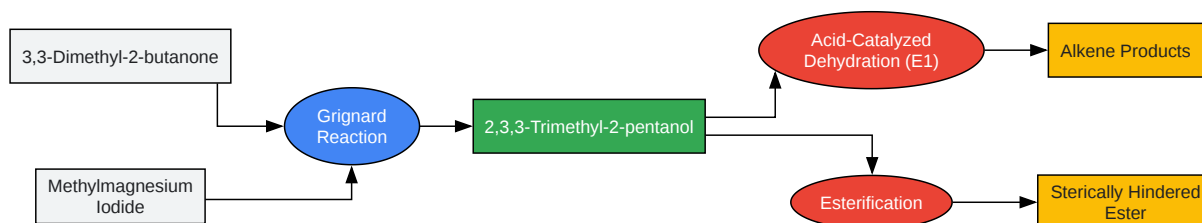
Reactivity and Potential Applications

The reactivity of **2,3,3-trimethyl-2-pentanol** is largely dictated by its sterically hindered tertiary alcohol functional group.[6] This structural feature influences its reaction pathways and provides opportunities for selective chemical transformations.

Dehydration Reactions: A fundamental reaction of **2,3,3-trimethyl-2-pentanol** is acid-catalyzed dehydration.[6] This reaction typically proceeds through an E1 elimination mechanism to form alkenes. The sterically hindered nature of the alcohol can influence the regioselectivity of the elimination, making it a subject of mechanistic studies.

Synthesis of Esters and Ethers: **2,3,3-trimethyl-2-pentanol** can be used to synthesize sterically hindered esters and ethers.[6] These reactions are valuable for investigating reaction kinetics and the stability of compounds in congested chemical environments.[6] The bulky 2,3,3-trimethyl-2-pentyl group can serve as a protective group or be incorporated into ligands for asymmetric catalysis.[6]

The following diagram illustrates a generalized workflow for the synthesis and subsequent reaction of **2,3,3-trimethyl-2-pentanol**.



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Caption: A workflow diagram illustrating the synthesis of **2,3,3-trimethyl-2-pentanol** and its subsequent dehydration and esterification reactions.

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References

- [1. 2,3,3-Trimethyl-2-pentanol | C₈H₁₈O | CID 141007 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. lookchem.com \[lookchem.com\]](#)
- [3. 2,3,3-Trimethyl-2-pentanol \[webbook.nist.gov\]](#)
- [4. 2,3,3-Trimethyl-2-pentanol \[webbook.nist.gov\]](#)
- [5. 2,3,3-Trimethyl-2-pentanol \[webbook.nist.gov\]](#)
- [6. 2,3,3-Trimethyl-2-pentanol | CAS 23171-85-9 \[benchchem.com\]](#)
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